

Application Note: Advanced Synthesis of Metrizoic Acid via Iodinated Intermediates

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Compound of Interest

Compound Name: 2-acetamido-3,5-diiodobenzoic acid

CAS No.: 19094-52-1

Cat. No.: B092842

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Introduction

Metrizoic acid (marketed as Isopaque) is an ionic, iodinated radiocontrast agent used in angiography and urography.[1] Unlike symmetric agents like Diatrizoic acid, Metrizoic acid possesses an asymmetric structure characterized by an N-methylacetamido group at position 5 and an acetamido group at position 3.

The synthesis of this asymmetric molecule requires precise control over the acylation and alkylation of the 3,5-diamino-2,4,6-triiodobenzoic acid core. The most robust synthetic route utilizes 3-acetamido-5-amino-2,4,6-triiodobenzoic acid as the pivotal intermediate, allowing for selective N-methylation to generate the final Metrizoic scaffold.

Strategic Synthesis Architecture

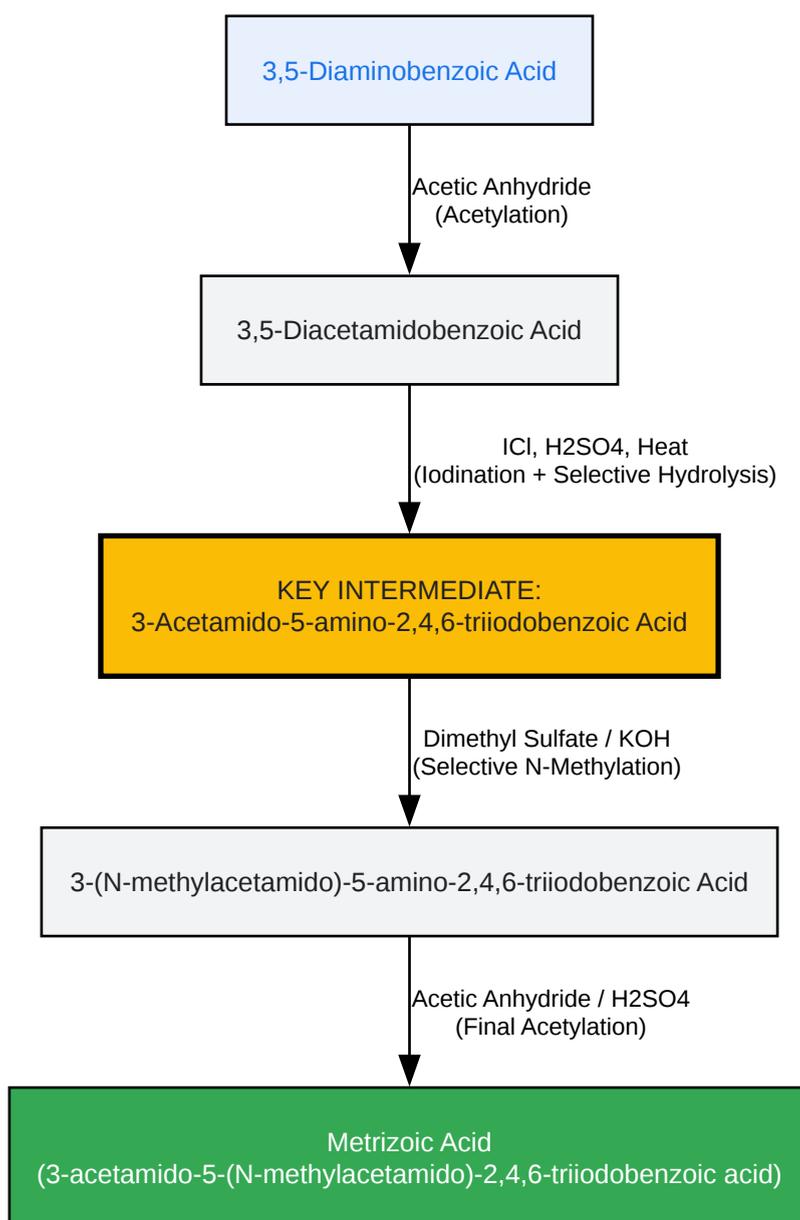
The synthesis challenges lie in preventing over-methylation and ensuring complete iodination at the 2,4,6 positions. The protocol below outlines the conversion of 3,5-diaminobenzoic acid to Metrizoic acid via the selective hydrolysis/iodination strategy.

Reaction Pathway Logic[2]

- Acetylation: Protection of amino groups to prevent oxidation during iodination.

- Selective Iodination/Hydrolysis: Use of Iodine Monochloride (ICl) in acidic media to simultaneously iodinate the ring and selectively hydrolyze one acetyl group, yielding the mono-amino intermediate.
- Selective N-Methylation: Targeting the acetamido nitrogen (or the amine, depending on specific patent route) to introduce the methyl group.
- Final Acetylation: Converting the remaining amine to the acetamido functionality.

Pathway Diagram



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Caption: Step-wise synthesis of Metrizoic Acid highlighting the transformation of the symmetric precursor into the asymmetric key intermediate.

Detailed Experimental Protocols

Protocol A: Preparation of the Key Intermediate

Target: 3-Acetamido-5-amino-2,4,6-triiodobenzoic Acid Principle: Controlled iodination of 3,5-diacetamidobenzoic acid in acidic media facilitates the hydrolysis of one acetyl group, precipitating the mono-acetylated triiodo product.

Reagents:

- 3,5-Diacetamidobenzoic acid (Starting Material)^{[2][3][4]}
- Iodine Monochloride (ICl) (Iodinating agent)
- Hydrochloric Acid (HCl) or Sulfuric Acid (H₂SO₄)
- Sodium Bisulfite (Quenching agent)

Procedure:

- Dissolution: Suspend 0.1 mol of 3,5-diacetamidobenzoic acid in 200 mL of water containing sufficient HCl to maintain pH < 1.
- Heating: Heat the suspension to 80°C. The starting material may partially dissolve.
- Iodination: Add 0.35 mol of Iodine Monochloride (ICl) solution (stabilized in HCl) dropwise over 2 hours.
 - Mechanism Note: The acidic conditions promote the hydrolysis of the sterically hindered amide bonds. The presence of iodine facilitates electrophilic aromatic substitution at positions 2, 4, and 6. The mono-amino product is less soluble in the acid matrix than the di-acetamido precursor, driving precipitation.
- Digestion: Stir the mixture at 90°C for an additional 4 hours.

- Quenching: Cool to room temperature. Add Sodium Bisulfite solution to reduce excess iodine (indicated by the disappearance of the purple/brown color).
- Isolation: Filter the precipitate. Wash with cold water (3 x 50 mL).
- Purification: Dissolve the crude cake in dilute NaOH (pH 10), treat with activated charcoal, filter, and re-precipitate with HCl at pH 1-2.
- Yield: Expect ~85-90% yield of a white to off-white powder.

Protocol B: Conversion to Metrizoic Acid

Target: Metrizoic Acid (3-acetamido-5-(N-methylacetamido)-2,4,6-triiodobenzoic acid) Principle: Selective N-methylation of the acetamido group followed by acetylation of the free amine.

Reagents:

- Intermediate from Protocol A[5]
- Dimethyl Sulfate (DMS) or Methyl Iodide (MeI)
- Potassium Hydroxide (KOH)
- Acetic Anhydride[2][3][4][5]

Procedure:

- Methylation: Dissolve 0.05 mol of 3-acetamido-5-amino-2,4,6-triiodobenzoic acid in aqueous KOH (2.5 equivalents).
- Addition: Cool to 15-20°C. Add Dimethyl Sulfate (1.1 equivalents) slowly to maintain temperature.
 - Critical Control: pH must be monitored. Maintain alkalinity (pH 10-11) to ensure the amide nitrogen is deprotonated and reactive.
- Reaction: Stir for 3 hours at room temperature. Acidify with HCl to precipitate the N-methylated intermediate (3-(N-methylacetamido)-5-amino-2,4,6-triiodobenzoic acid). Filter

and dry.

- Final Acetylation: Suspend the dried methylated intermediate in Acetic Anhydride (5 equivalents). Add a catalytic amount of H₂SO₄ (2 drops).
- Reflux: Heat to reflux for 1 hour. The solid should dissolve completely.
- Workup: Concentrate the solvent under vacuum. Pour the residue into ice water. Metrizoic acid will precipitate.
- Crystallization: Recrystallize from water/ethanol to obtain pharmaceutical-grade Metrizoic acid.

Analytical Specifications & QC

To ensure the identity of the "Key Intermediate" vs. the user's "**2-acetamido-3,5-diiodobenzoic acid**" (Impurity/Wrong Isomer), compare the following data:

Feature	Key Intermediate (Correct)	2-acetamido-3,5-diiodobenzoic acid (Incorrect/Impurity)
IUPAC Name	3-Acetamido-5-amino-2,4,6-triiodobenzoic acid	2-Acetamido-3,5-diiodobenzoic acid
Structure Type	Meta-diamino backbone	Ortho-amino (Anthranilic) backbone
Iodine Count	3 (Tri-iodo)	2 (Di-iodo)
¹ H NMR (DMSO-d ₆)	Singlet methyl (acetyl) ~2.1 ppm; Broad singlet (NH ₂); No aromatic protons (fully sub.) ^[6]	Singlet methyl (acetyl); Two aromatic doublets (H ₄ , H ₆)
Role	Direct Precursor to Metrizoic Acid	Potential starting material for Iodoxamic acid or impurity

Safety & Handling

- Iodine Monochloride (ICl): Highly corrosive and causes severe burns. Use only in a fume hood.
- Dimethyl Sulfate: Potent alkylating agent and suspected carcinogen. Use extreme caution, double-gloving, and dedicated quenching protocols (ammonia solution).
- Iodinated Waste: Segregate all waste streams containing iodine for specialized disposal or reclamation.

References

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